

An In-depth Technical Guide to the Physical Properties of Tetradecanenitrile

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Compound of Interest

Compound Name: Myristonitrile

CAS No.: 629-63-0

Cat. No.: B1682752

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Introduction

Tetradecanenitrile, also known as **myristonitrile**, is a long-chain aliphatic nitrile with the chemical formula $C_{14}H_{27}N$.^{[1][2][3]} This compound, characterized by a 14-carbon hydrophobic chain and a terminal nitrile group ($-C\equiv N$), is a key intermediate in the synthesis of various chemicals, including surfactants and pharmaceuticals.^[1] Its unique molecular structure imparts specific physical properties that are critical to its application in diverse fields such as materials science and biochemistry.^[1] This guide provides a comprehensive overview of the core physical properties of tetradecanenitrile, offering insights into their experimental determination and relevance for researchers, scientists, and drug development professionals.

Molecular and Chemical Identity

A foundational understanding of a compound begins with its fundamental identifiers and structural representation.

Identifier	Value	Source
Chemical Name	Tetradecanenitrile	[4]
Synonyms	Myristonitrile, 1-Cyanotridecane, Myristyl nitrile, Tridecyl cyanide	[1][2][5]
CAS Number	629-63-0	[2][4][5]
Molecular Formula	C ₁₄ H ₂₇ N	[1][2][3]
Molecular Weight	209.37 g/mol	[2][3][5]
SMILES	CCCCCCCCCCCCC#N	[1][5]
InChI Key	MLRCLPRHEOPXLL-UHFFFAOYSA-N	[1][2][3]

The linear structure of tetradecanenitrile, with its saturated hydrocarbon chain, is pivotal to its predominantly non-polar character. The terminal nitrile group, however, introduces a degree of polarity, influencing its solubility and intermolecular interactions.

Key Physical Properties

The physical state and behavior of tetradecanenitrile under various conditions are dictated by a set of key properties, summarized below.

Physical Property	Value	Source
Appearance	Colorless to pale yellow liquid or solid	[1]
Melting Point	19 °C (292.15 K)	[4][6][7]
Boiling Point	306.3 °C at 760 mmHg	[6]
Density	0.827 - 0.83 g/cm ³	[4][6]
Flash Point	121.8 °C	[6]
Refractive Index	1.441 - 1.4415	[4][6]
Water Solubility	Insoluble	[1]
Organic Solvent Solubility	Soluble	[1]

Melting and Boiling Points: A Reflection of Molecular Size

The relatively high melting and boiling points of tetradecanenitrile are a direct consequence of its long carbon chain.[1] The extensive surface area allows for significant van der Waals forces between molecules, requiring substantial thermal energy to overcome these attractions and induce a phase change. The melting point of 19 °C indicates that tetradecanenitrile can exist as either a solid or a liquid at or near room temperature.[1][4][6]

Density and Refractive Index: Indicators of Purity and Structure

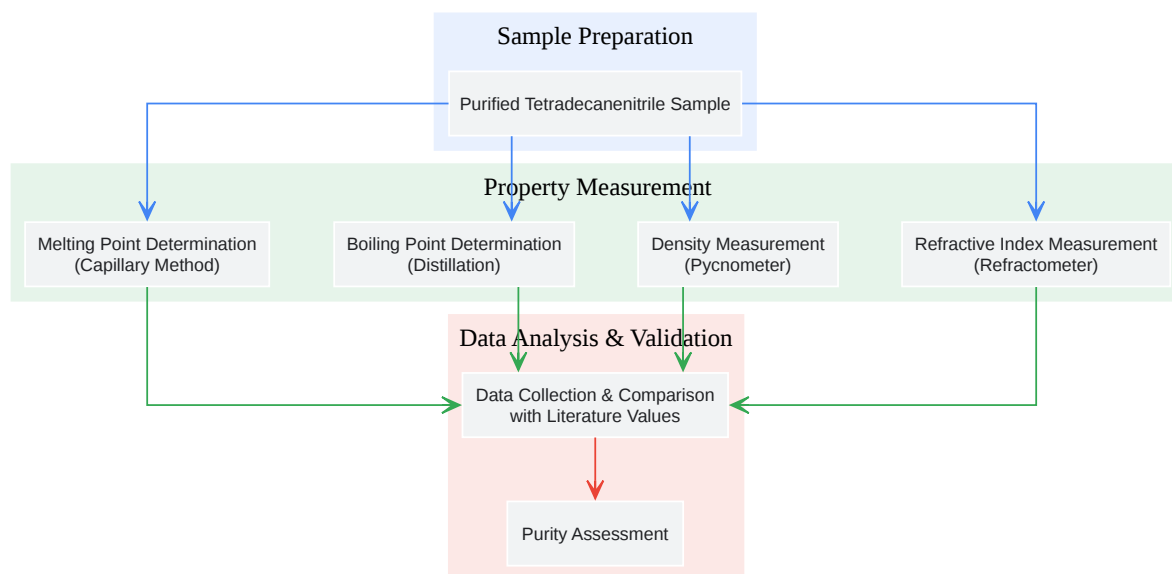
The density of tetradecanenitrile is less than that of water, which is typical for long-chain aliphatic compounds. The refractive index, a measure of how light propagates through the substance, is a valuable parameter for identification and purity assessment.

Experimental Determination of Physical Properties

Accurate determination of physical properties is paramount for the reliable application of any chemical compound. This section outlines the standard methodologies for key properties of

tetradecanenitrile.

Workflow for Physical Property Determination



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Caption: Experimental workflow for determining the physical properties of tetradecanenitrile.

Step-by-Step Protocol: Melting Point Determination (Capillary Method)

- **Sample Preparation:** Ensure the tetradecanenitrile sample is crystalline. If it is in a liquid state, cool it below its melting point to solidify.
- **Loading the Capillary Tube:** Finely powder the solid sample and pack a small amount into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** Place the capillary tube in a melting point apparatus.

- **Heating:** Heat the apparatus rapidly to a temperature about 10-15 °C below the expected melting point. Then, decrease the heating rate to 1-2 °C per minute.
- **Observation:** Record the temperature at which the first liquid appears and the temperature at which the entire sample becomes a clear liquid. The range between these two temperatures is the melting point range. For a pure substance, this range should be narrow.

Rationale: A slow heating rate near the melting point is crucial for allowing the system to reach thermal equilibrium, ensuring an accurate measurement. A broad melting point range often indicates the presence of impurities.

Step-by-Step Protocol: Boiling Point Determination (Distillation Method)

- **Apparatus Setup:** Assemble a simple distillation apparatus with a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- **Sample Addition:** Place a sample of tetradecanenitrile and a few boiling chips into the round-bottom flask.
- **Heating:** Gently heat the flask.
- **Observation:** The boiling point is the temperature at which the liquid boils and the vapor temperature remains constant. The thermometer bulb should be positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor in equilibrium with the boiling liquid.
- **Pressure Correction:** If the atmospheric pressure is not 760 mmHg, a correction to the observed boiling point will be necessary.

Rationale: Boiling chips are added to ensure smooth boiling and prevent bumping. The constant temperature reading during distillation indicates that a pure substance is boiling.

Spectroscopic and Chromatographic Profile

Spectroscopic and chromatographic data are essential for the structural elucidation and purity assessment of tetradecanenitrile.

Infrared (IR) Spectroscopy

The IR spectrum of tetradecanenitrile provides key information about its functional groups. A characteristic sharp absorption band is expected around 2240-2260 cm^{-1} corresponding to the $\text{C}\equiv\text{N}$ stretching vibration. The spectrum will also show strong C-H stretching vibrations around 2850-2960 cm^{-1} and bending vibrations around 1375-1465 cm^{-1} , indicative of the long alkyl chain.[8]

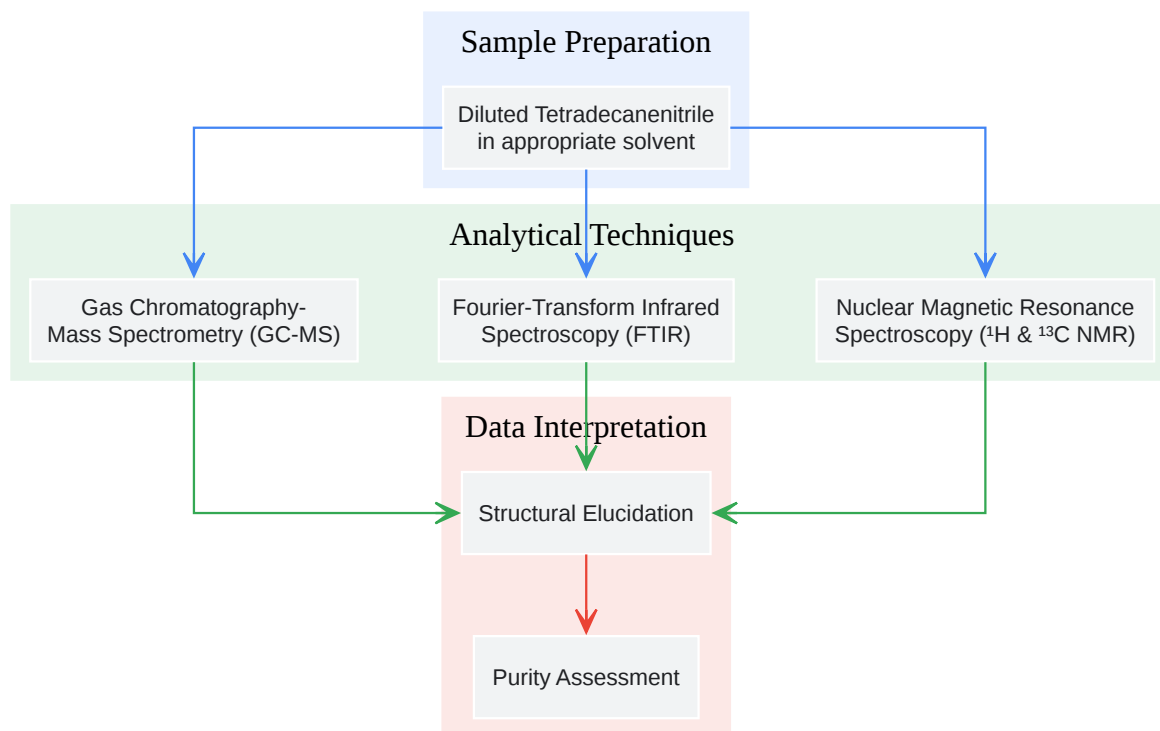
Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) of tetradecanenitrile will show a molecular ion peak (M^+) at m/z 209, corresponding to its molecular weight.[2] The fragmentation pattern will be characteristic of a long-chain aliphatic nitrile, with a series of peaks corresponding to the loss of alkyl fragments.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for both separating tetradecanenitrile from a mixture and confirming its identity. The retention time in the gas chromatogram is a characteristic of the compound under specific chromatographic conditions, and the mass spectrum of the eluting peak provides definitive structural information.[2]

Workflow for Spectroscopic and Chromatographic Analysis



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Caption: Workflow for the spectroscopic and chromatographic analysis of tetradecanenitrile.

Solubility Profile

The solubility of tetradecanenitrile is a critical parameter in its application, particularly in formulation and reaction chemistry.

- **Water:** Tetradecanenitrile is insoluble in water.[1] This is due to the long, non-polar alkyl chain which dominates the molecule's character, making it unable to form significant hydrogen bonds with water molecules.
- **Organic Solvents:** It is soluble in a wide range of common organic solvents.[1] This includes non-polar solvents like heptane and toluene, as well as more polar organic solvents like ethanol and acetone. The principle of "like dissolves like" governs its solubility in these media.

The choice of solvent is crucial for its use in synthesis, purification, and formulation. For instance, in reactions where tetradecanenitrile is a starting material, a solvent that dissolves all reactants is typically chosen.

Safety and Handling

While detailed toxicological data is limited, standard laboratory precautions should be observed when handling tetradecanenitrile. It may cause skin and serious eye irritation. It is advisable to wear appropriate personal protective equipment (PPE), including gloves and safety glasses, and to work in a well-ventilated area.^[9] For detailed safety information, always refer to the latest Safety Data Sheet (SDS).^[9]

Applications in Research and Development

The physical properties of tetradecanenitrile directly influence its applications in drug development and materials science.

- **Intermediate in Organic Synthesis:** Its solubility in organic solvents and the reactivity of the nitrile group make it a versatile intermediate. The nitrile group can be hydrolyzed to a carboxylic acid, reduced to an amine, or reacted with Grignard reagents to form ketones, opening pathways to a variety of other functional molecules.^[10]
- **Role in Drug Design:** The nitrile group is a common pharmacophore in medicinal chemistry.^{[11][12]} It can act as a bioisostere for other functional groups, modulate physicochemical properties to improve bioavailability, and participate in key binding interactions with biological targets.^[11] The long alkyl chain of tetradecanenitrile can be incorporated into drug candidates to enhance lipophilicity, which can be crucial for membrane permeability.

Conclusion

The physical properties of tetradecanenitrile, from its melting and boiling points to its solubility and spectroscopic signature, are a direct reflection of its molecular structure. A thorough understanding of these properties, coupled with robust experimental methodologies for their determination, is essential for its effective and safe use in research, development, and industrial applications. This guide provides a comprehensive foundation for scientists and professionals working with this versatile long-chain nitrile.

References

- NIST. (n.d.). Tetradecanenitrile. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- NIST. (n.d.). Tetradecanenitrile. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- ChemBK. (2024, April 10). Tetradecanenitrile. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). Tetradecanenitrile. PubChem Compound Database. Retrieved from [\[Link\]](#)
- NIST. (n.d.). Tetradecanenitrile - Phase change data. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- Cheméo. (n.d.). Chemical Properties of Tetradecanenitrile (CAS 629-63-0). Retrieved from [\[Link\]](#)
- NIST. (n.d.). Tetradecanenitrile - IR Spectrum. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- DC Chemicals. (2025, November 10). Tetradecanenitrile|MSDS. Retrieved from [\[Link\]](#)
- Chemsrvc. (2019, June 12). Nitrile compound | Chemical Product Catalog. Retrieved from [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Synthesis of Nitriles. Retrieved from [\[Link\]](#)
- BioHippo. (n.d.). Tetradecanenitrile. Retrieved from [\[Link\]](#)
- ResearchGate. (2025, August 7). Application of Nitrile in Drug Design. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (2017, August 31). Spectral Information. PubChem. Retrieved from [\[Link\]](#)
- Fleming, F. F., Yao, L., Ravikumar, P. C., Weaver, L., & Floreancig, P. E. (2010). Nitrile-containing pharmaceuticals: efficacious roles of the nitrile pharmacophore. *Journal of medicinal chemistry*, 53(22), 7902–7917. [\[Link\]](#)

- Organic Chemistry Portal. (n.d.). Nitrile synthesis by oxidation, rearrangement, dehydration. Retrieved from [[Link](#)]

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Sources

- 1. CAS 629-63-0: Tetradecanenitrile | CymitQuimica [cymitquimica.com]
- 2. Tetradecanenitrile [webbook.nist.gov]
- 3. Tetradecanenitrile [webbook.nist.gov]
- 4. echemi.com [echemi.com]
- 5. Tetradecanenitrile | C14H27N | CID 64678 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chembk.com [chembk.com]
- 7. Tetradecanenitrile [webbook.nist.gov]
- 8. Tetradecanenitrile [webbook.nist.gov]
- 9. fishersci.com [fishersci.com]
- 10. The Versatile Role of Nitriles in Modern Organic Synthesis: Applications in Pharmaceuticals, Materials Science & Advanced Chemical Research [nj-finechem.com]
- 11. researchgate.net [researchgate.net]
- 12. Nitrile-Containing Pharmaceuticals: Efficacious Roles of the Nitrile Pharmacophore - PMC [pmc.ncbi.nlm.nih.gov]
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